

Application Note: A Scalable and Efficient Synthesis of 1-(3-(Allyloxy)phenyl)urea

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Compound of Interest

Compound Name: 1-(3-(Allyloxy)phenyl)urea

Cat. No.: B15230910

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-(3-(Allyloxy)phenyl)urea and its derivatives are of significant interest in medicinal chemistry and drug development due to their potential as intermediates in the synthesis of various biologically active compounds. This document provides a detailed protocol for the scale-up synthesis of **1-(3-(Allyloxy)phenyl)urea** from 3-(allyloxy)aniline and urea. The described method is designed to be robust, high-yielding, and amenable to larger-scale production, avoiding the use of hazardous reagents such as phosgene.

Quantitative Data Summary

The following table summarizes the expected quantitative data for the scale-up synthesis of **1-(3-(Allyloxy)phenyl)urea** based on a representative reaction scale.

Parameter	Value	Notes
Starting Material (3-aminophenol)	109.13 g (1.0 mol)	-
Starting Material (Allyl Bromide)	133.1 g (1.1 mol)	1.1 equivalents
Intermediate (3-(Allyloxy)aniline) Yield	~134.2 g (90%)	Crude yield before purification
Starting Material (3-(Allyloxy)aniline)	74.59 g (0.5 mol)	After purification
Starting Material (Urea)	90.09 g (1.5 mol)	3.0 equivalents
Product (1-(3-(Allyloxy)phenyl)urea) Yield	~86.5 g (90%)	Crude yield before purification
Final Product Purity	>98%	After recrystallization
Reaction Time (Step 1)	4-6 hours	Allylation of 3-aminophenol
Reaction Time (Step 2)	3-5 hours	Urea formation
Overall Yield	~80-85%	Based on 3-aminophenol

Experimental Protocols

This synthesis is divided into two main experimental procedures: the preparation of the intermediate, 3-(allyloxy)aniline, and the subsequent synthesis of the final product, **1-(3-(Allyloxy)phenyl)urea**.

Protocol 1: Synthesis of 3-(Allyloxy)aniline

This protocol details the etherification of 3-aminophenol with allyl bromide to yield the key intermediate, 3-(allyloxy)aniline.

Materials:

- 3-Aminophenol (1.0 mol, 109.13 g)

- Allyl bromide (1.1 mol, 133.1 g, 92.4 mL)
- Potassium carbonate (K_2CO_3), anhydrous (1.5 mol, 207.3 g)
- Acetone (2.0 L)
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Magnesium sulfate ($MgSO_4$), anhydrous
- Deionized water

Equipment:

- 5 L three-neck round-bottom flask
- Mechanical stirrer
- Reflux condenser
- Heating mantle with temperature controller
- Separatory funnel
- Rotary evaporator

Procedure:

- To the 5 L three-neck round-bottom flask equipped with a mechanical stirrer and reflux condenser, add 3-aminophenol (109.13 g) and anhydrous potassium carbonate (207.3 g).
- Add 2.0 L of acetone to the flask and begin stirring to form a suspension.
- Slowly add allyl bromide (92.4 mL) to the suspension at room temperature over a period of 30 minutes.

- Heat the reaction mixture to reflux (approximately 56°C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Wash the filter cake with acetone.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude oil.
- Dissolve the crude oil in ethyl acetate (1 L) and wash with deionized water (2 x 500 mL) and then with brine (500 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 3-(allyloxy)aniline as a dark oil. The crude product is typically used in the next step without further purification.

Protocol 2: Synthesis of 1-(3-(Allyloxy)phenyl)urea

This protocol describes the reaction of 3-(allyloxy)aniline with urea in the presence of an acid catalyst to form the final product. This method is adapted from established procedures for phenylurea synthesis.^{[1][2]}

Materials:

- 3-(Allyloxy)aniline (0.5 mol, 74.59 g)
- Urea (1.5 mol, 90.09 g)
- Concentrated Hydrochloric Acid (HCl) (0.5 mol, ~41 mL)
- Deionized water

Equipment:

- 2 L three-neck round-bottom flask
- Mechanical stirrer

- Reflux condenser
- Heating mantle with temperature controller
- Buchner funnel and filter flask

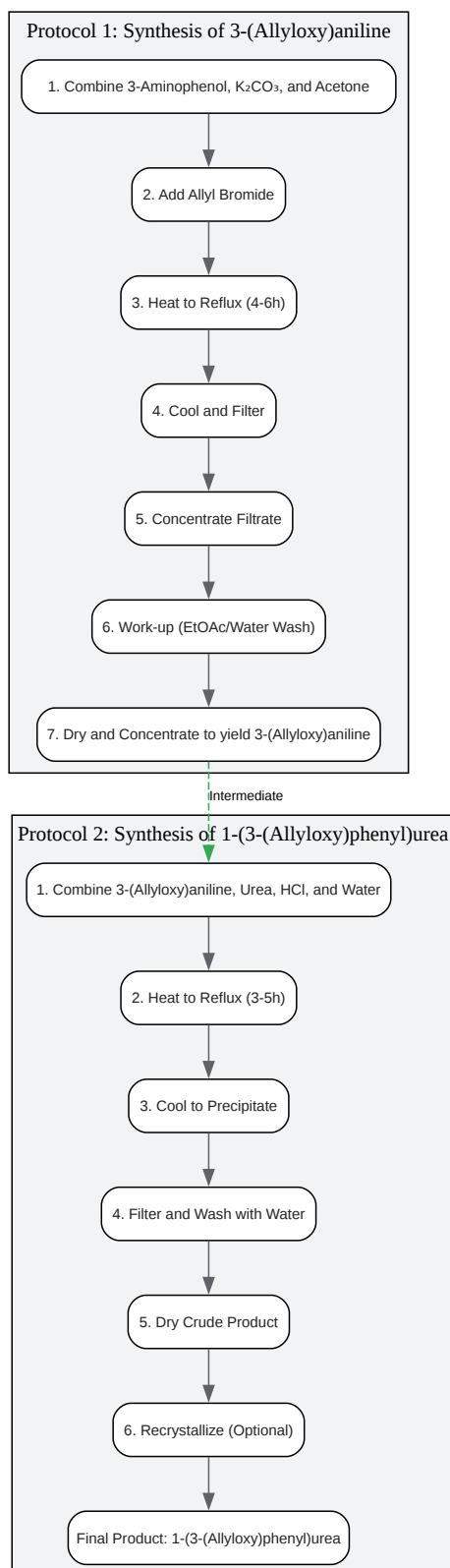
Procedure:

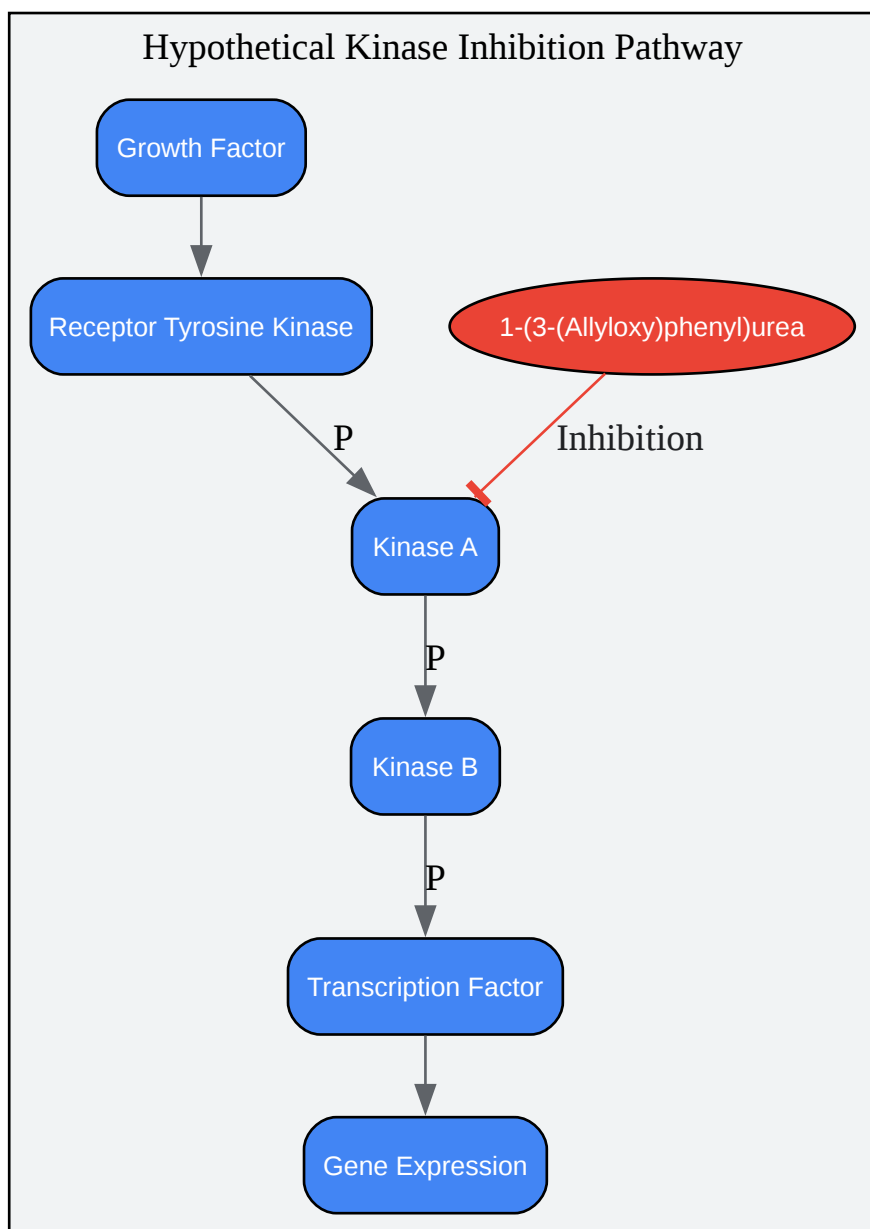
- In the 2 L three-neck round-bottom flask, combine 3-(allyloxy)aniline (74.59 g), urea (90.09 g), and 500 mL of deionized water.
- Slowly add concentrated hydrochloric acid (41 mL) to the stirring mixture.
- Heat the reaction mixture to reflux (100-105°C) and maintain for 3-5 hours. The reaction progress can be monitored by TLC.[\[2\]](#)
- After the reaction is complete, cool the mixture to room temperature. The product will begin to precipitate.
- Further cool the mixture in an ice bath for 1 hour to maximize precipitation.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the filter cake with cold deionized water (3 x 200 mL) to remove unreacted urea and other water-soluble impurities.
- Dry the crude product in a vacuum oven at 50-60°C to a constant weight.
- For further purification, the crude **1-(3-(allyloxy)phenyl)urea** can be recrystallized from a suitable solvent such as an ethanol/water mixture.

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the synthesis of **1-(3-(allyloxy)phenyl)urea**.





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